

# Technical Guide: Z-Lys(Z)-OSu for Peptide Synthesis and Bioconjugation

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## Compound of Interest

Compound Name: Z-Lys(Z)-OSu

Cat. No.: B554376

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This technical guide provides an in-depth overview of  $N\alpha,N\epsilon$ -Di-Z-L-lysine N-hydroxysuccinimide ester, commonly referred to as **Z-Lys(Z)-OSu**. It covers its chemical properties, applications, and detailed methodologies for its use in peptide synthesis.

## Core Compound Information

**Z-Lys(Z)-OSu** is a derivative of the amino acid L-lysine, where both the alpha-amino and epsilon-amino groups are protected by benzyloxycarbonyl (Z) groups, and the carboxyl group is activated as an N-hydroxysuccinimide (OSu) ester. This dual protection and activation make it a valuable reagent in synthetic chemistry.

A crucial application of **Z-Lys(Z)-OSu** is in solution-phase peptide synthesis (LPPS), where it enables the controlled incorporation of lysine residues into a peptide chain. The Z-group protection of the epsilon-amine is orthogonal to many other protecting groups, allowing for selective deprotection and modification of the lysine side chain in the synthesis of complex peptides.<sup>[1]</sup>

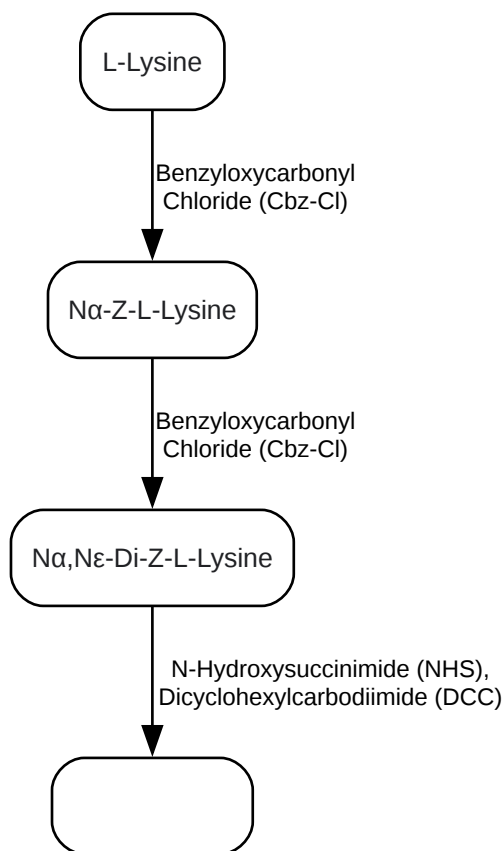
## Physicochemical Data

Property	Value	References
CAS Number	21160-83-8	[2]
Molecular Formula	C <sub>26</sub> H <sub>29</sub> N <sub>3</sub> O <sub>8</sub>	[2]
Molecular Weight	511.52 g/mol	[2]
Appearance	White to off-white solid/powder	
Purity (HPLC)	≥95.0%	[2]
Storage Temperature	-20°C	

## Synthesis and Reaction Mechanism

The synthesis of **Z-Lys(Z)-OSu** involves a multi-step process starting from L-lysine. The amino groups are first protected, followed by the activation of the carboxyl group.

### Synthesis Workflow of Z-Lys(Z)-OSu

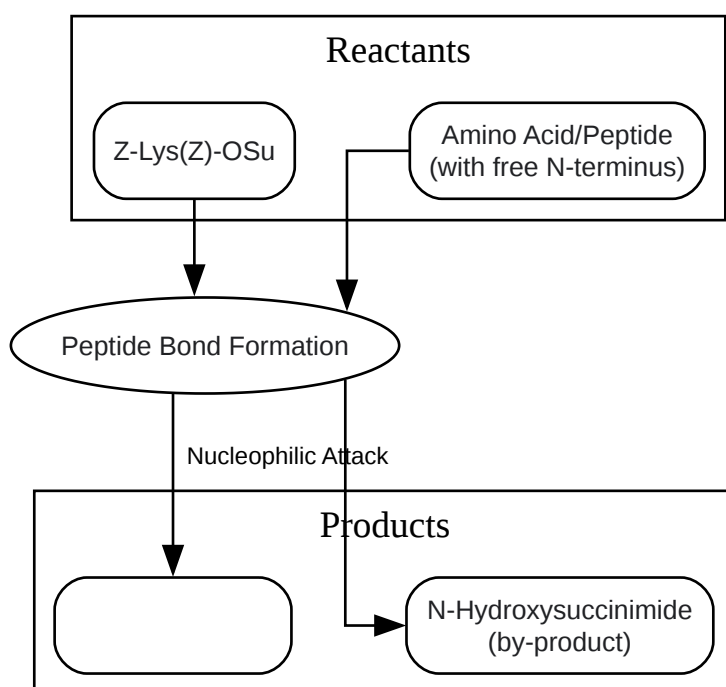


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Caption: Synthesis pathway of **Z-Lys(Z)-OSu** from L-Lysine.

The utility of **Z-Lys(Z)-OSu** in peptide synthesis stems from the reactivity of the N-hydroxysuccinimide ester. This group makes the carboxylate moiety highly electrophilic, facilitating an efficient reaction with the nucleophilic primary amine of another amino acid or peptide to form a stable amide (peptide) bond.

## Peptide Bond Formation Mechanism



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## References

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- 2. Z-Lys(Z)-OSu = 95.0 HPLC 21160-83-8 [sigmaaldrich.com]
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